

Essential Safety and Operational Guide for 2,5-Dichlorobenzoyl Chloride

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Compound of Interest

Compound Name: 2,5-Dichlorobenzoyl chloride

Cat. No.: B1294631

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This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **2,5-Dichlorobenzoyl chloride** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize risks.

Chemical Identifier:

- Name: **2,5-Dichlorobenzoyl chloride**
- Synonyms: Benzoyl chloride, 2,5-dichloro-; 2,5-dichlorobenzoic acid chloride^[1]
- CAS Number: 2905-61-5^[2]

Primary Hazards: **2,5-Dichlorobenzoyl chloride** is a corrosive substance that can cause severe skin burns and eye damage.^{[1][3]} It may also be corrosive to metals and is harmful if swallowed.^{[1][2]}

Personal Protective Equipment (PPE)

A systematic approach to safety is critical when handling **2,5-Dichlorobenzoyl chloride**. The following table summarizes the required PPE.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield (minimum 8-inch). Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[2][4]	To protect against splashes and vapors that can cause severe eye damage.[3]
Hand Protection	Chemical-resistant gloves (e.g., PVC, Neoprene, or Nitrile rubber). Gloves must be inspected before use.[3][5]	To prevent skin contact which can result in severe burns.[3]
Body Protection	A chemical-resistant lab coat or apron. For larger quantities, a complete chemical-resistant suit may be necessary.[3][5]	To protect the body from accidental splashes and contact.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood is required.[3] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]	To prevent inhalation of corrosive vapors that can damage the respiratory tract.

Emergency Procedures: First Aid

Immediate action is crucial in case of accidental exposure.

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Seek immediate medical attention.[2][6]
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2][6]

Handling and Storage Protocol

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4]

Handling Procedure:

- Wear all requisite PPE as detailed in the table above.
- Avoid direct contact with skin, eyes, and clothing.[7]
- Do not inhale vapors or mists.[2]
- Keep containers tightly closed when not in use.[4]

- After handling, wash hands and other exposed areas thoroughly with mild soap and water.[4]

Storage:

- Store in a cool, dry, and well-ventilated area.[3]
- Keep containers tightly closed in a corrosion-resistant container with a resistant inner liner.[2]
- Store locked up.[2]
- Incompatible materials include water, strong bases, alcohols, amines, and oxidizing agents.
[3][5]

Spill and Disposal Plan

Spill Response:

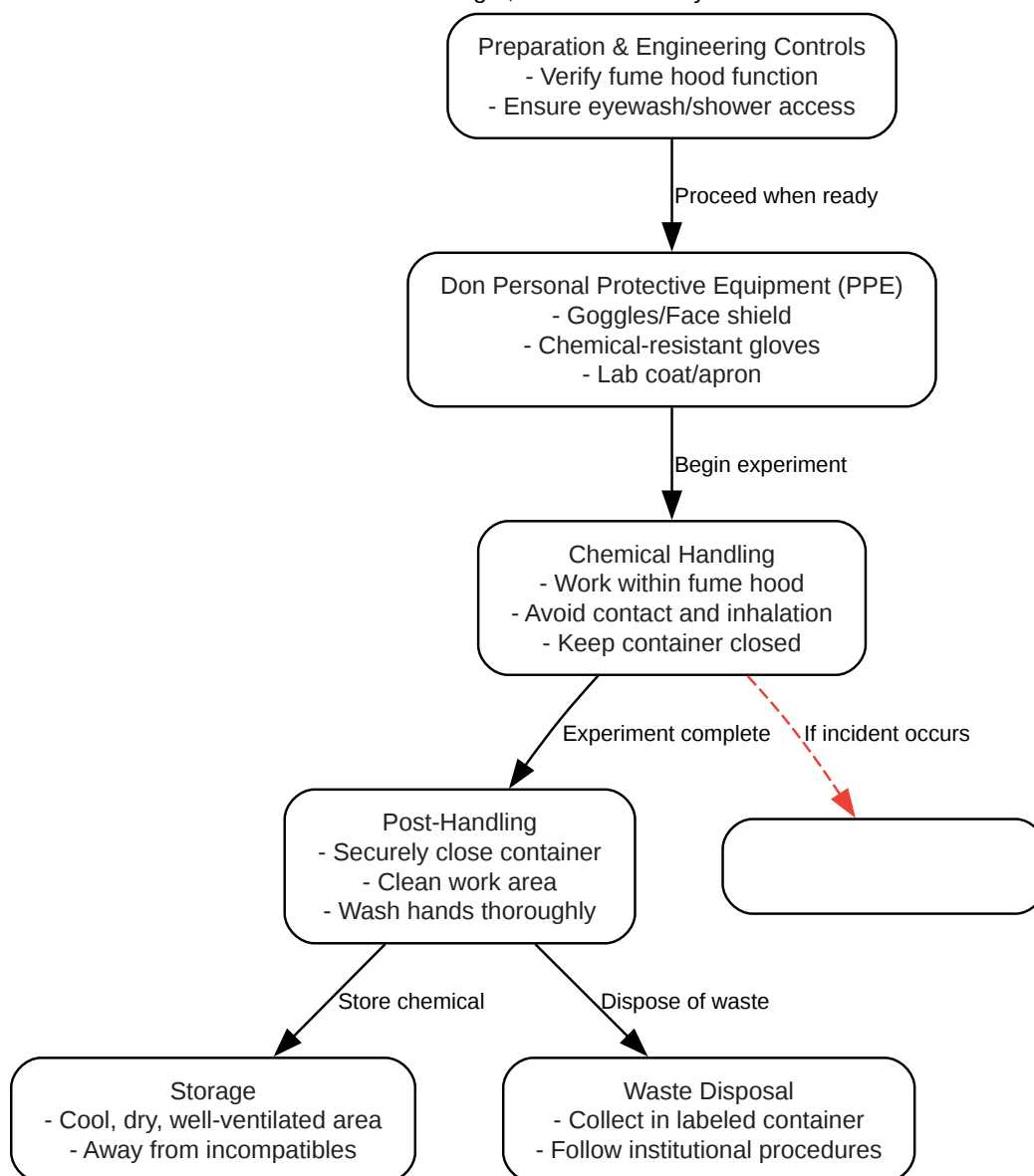
- In case of a spill, evacuate the area immediately.
- For minor spills, absorb with an inert material such as sand, earth, or vermiculite.[5]
- Collect the absorbed material into a suitable, labeled container for disposal.[5]
- Do not allow the spilled chemical to enter drains or waterways.[8]
- For major spills, contact emergency services.

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national hazardous waste regulations.[2]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[9]

Workflow for Handling **2,5-Dichlorobenzoyl Chloride**

Workflow for Handling 2,5-Dichlorobenzoyl Chloride

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A logical workflow for the safe handling of **2,5-Dichlorobenzoyl chloride** from preparation to disposal.

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